

# An In-depth Technical Guide to Henriol B (Chloramultilide D)

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## Compound of Interest

Compound Name: *Henriol A*

Cat. No.: *B15592942*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and known biological activities of Henriol B, also known as Chloramultilide D. This dimeric sesquiterpenoid, isolated from the plant *Chloranthus spicatus*, represents a molecule of interest for further investigation in drug discovery and development.

## Core Physical and Chemical Properties

Quantitative data for Henriol B (Chloramultilide D) is summarized below. These values are critical for understanding the compound's behavior in various experimental settings.

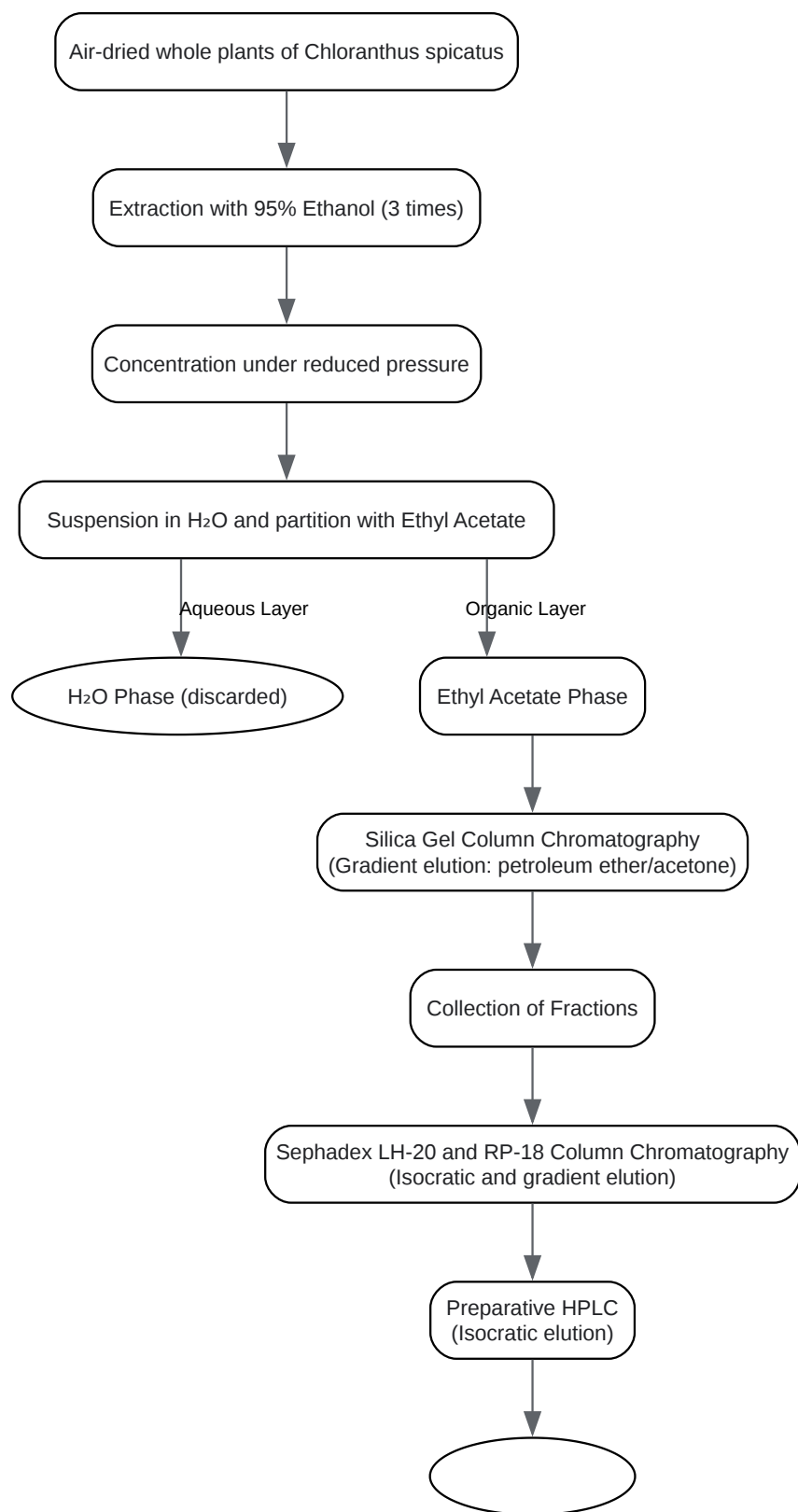
Property	Value	Source
Chemical Formula	C <sub>35</sub> H <sub>40</sub> O <sub>11</sub>	[1]
Molecular Weight	636.69 g/mol	
CAS Number	1000995-49-2	[1]
Appearance	Amorphous powder	
Optical Rotation	[α] <sup>20</sup> <sub>D</sub> +86.7 (c 0.12, CHCl <sub>3</sub> )	
Melting Point	Data not available	
Solubility	Soluble in chloroform (CHCl <sub>3</sub> )	
Boiling Point	Data not available	
pKa	Data not available	
LogP	Data not available	

## Experimental Protocols

### Isolation and Purification of Henriol B

The following protocol is based on the methodology described by Xu et al. (2007) for the isolation of sesquiterpenoids from *Chloranthus spicatus*.<sup>[2]</sup>

Workflow for Isolation and Purification



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**Figure 1:** Isolation workflow for Henriol B.

- **Extraction:** Air-dried and powdered whole plants of *Chloranthus spicatus* are extracted three times with 95% ethanol at room temperature.
- **Concentration:** The combined ethanol extracts are concentrated under reduced pressure to yield a crude extract.
- **Partitioning:** The crude extract is suspended in water and partitioned with ethyl acetate. The ethyl acetate layer, containing the less polar compounds including sesquiterpenoids, is collected.
- **Column Chromatography:** The ethyl acetate extract is subjected to silica gel column chromatography, eluting with a gradient of petroleum ether and acetone to separate the components based on polarity.
- **Further Purification:** Fractions containing compounds of interest are further purified using Sephadex LH-20 and RP-18 column chromatography.
- **Final Purification:** Final purification to yield pure Henriol B is achieved through preparative High-Performance Liquid Chromatography (HPLC).

## Structural Elucidation

The structure of Henriol B was established using a combination of spectroscopic techniques:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to determine the exact molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC) NMR experiments are performed to elucidate the connectivity of atoms within the molecule. The detailed  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for Henriol B can be found in the primary literature.

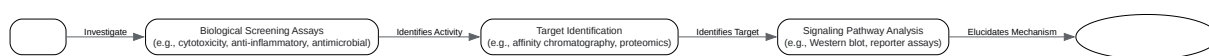
## Biological Activity and Signaling Pathways

Currently, there is limited specific information available regarding the biological activity and signaling pathways directly modulated by Henriol B.

A related compound, Chloramultilide B, also isolated from *Chloranthus spicatus*, has been reported to exhibit moderate in vitro antifungal activity.[2] Sesquiterpenoids from the *Chloranthus* genus have been shown to possess a range of biological activities, including anti-inflammatory and antimalarial properties.[3][4]

Further research is required to determine the specific biological targets and mechanisms of action for Henriol B. At present, no specific signaling pathways have been definitively associated with this compound.

### Logical Relationship for Future Investigation



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**Figure 2:** Proposed workflow for investigating Henriol B's therapeutic potential.

## Conclusion

Henriol B (Chloramultilide D) is a structurally complex natural product with potential for further investigation in the field of drug discovery. This guide provides the foundational chemical and physical data, along with established experimental protocols for its isolation. The lack of extensive biological activity and signaling pathway data highlights a clear opportunity for future research to unlock the therapeutic potential of this dimeric sesquiterpenoid. Researchers are encouraged to use the information presented herein as a starting point for their investigations into this promising molecule.

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## References

- 1. CAS 1000995-49-2 | Chloramultilide D [phytopurify.com]

- 2. Mono- and Di-sesquiterpenoids from *Chloranthus spicatus* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Trichloranoids A–D, antimalarial sesquiterpenoid trimers from *Chloranthus spicatus* - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 4. tandfonline.com [tandfonline.com]
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